

# Synthesis of 4-Bromobutyl Acetate: A Technical Guide

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## Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **4-bromobutyl acetate**, a valuable bifunctional molecule utilized as a synthetic intermediate in the development of various pharmaceutical compounds and other fine chemicals. This document details two primary synthetic methodologies, presents key quantitative data in a structured format, and includes visualizations of the reaction pathways and experimental workflows.

## Physicochemical Properties and Spectroscopic Data

**4-Bromobutyl acetate** is a clear, colorless to slightly yellow liquid. A summary of its key physical and spectroscopic properties is presented below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO <sub>2</sub>	[1][2]
Molecular Weight	195.05 g/mol	[1][2]
Boiling Point	92-93 °C at 12 mmHg	[1][2]
Density	1.348 g/mL at 25 °C	[1][2]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.46	[1][2]
Purity (typical)	≥98% (GC)	[1][2]

Spectroscopic Data	Description
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	A representative <sup>1</sup> H NMR spectrum is available, showing the characteristic signals for the acetyl and bromobutyl moieties.
<sup>13</sup> C NMR (CDCl <sub>3</sub> , predicted)	δ (ppm): 170.7 (C=O), 63.8 (CH <sub>2</sub> -O), 33.0 (CH <sub>2</sub> -Br), 29.5 (CH <sub>2</sub> ), 27.8 (CH <sub>2</sub> ), 20.9 (CH <sub>3</sub> ). Chemical shifts are estimated based on standard values for similar functional groups.
FT-IR (neat)	ν (cm <sup>-1</sup> ): ~2960 (C-H stretch), ~1740 (C=O, ester stretch), ~1240 (C-O, ester stretch), ~650 (C-Br stretch).
Mass Spectrometry (EI)	Key fragments (m/z): [M-CH <sub>3</sub> COO] <sup>+</sup> , [M-Br] <sup>+</sup> . A representative mass spectrum is available for detailed fragmentation analysis.

## Synthesis Methodologies

Two robust methods for the synthesis of **4-bromobutyl acetate** are detailed below, offering flexibility in starting material selection.

### Method 1: Ring Opening of Tetrahydrofuran

This method involves the Lewis acid-catalyzed ring-opening of tetrahydrofuran (THF) with an acyl halide in the presence of a bromide source.

Reaction:

4-Bromo-1-butanol

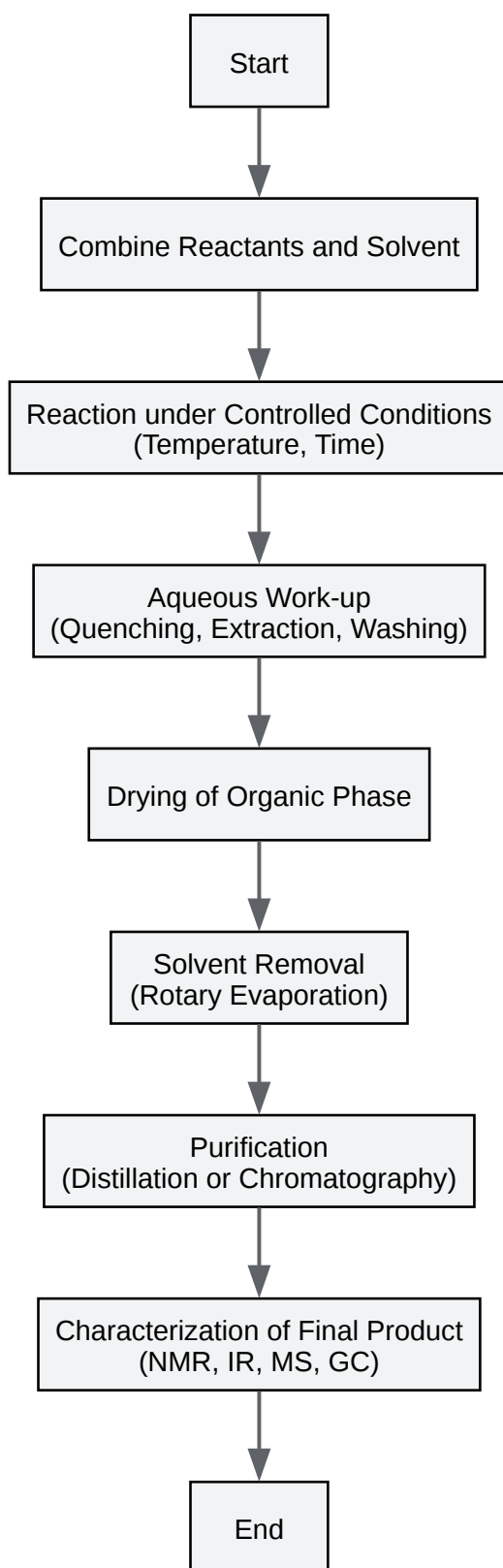
+

Acetic Anhydride



Pyridine, 0 °C to RT

4-Bromobutyl Acetate



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## References

- 1. 4-Bromobutyl acetate 98 4753-59-7 [sigmaaldrich.com]
- 2. 4-溴丁基乙酸酯 98% | Sigma-Aldrich [sigmaaldrich.com]
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